

# An In-depth Technical Guide to the Physical Properties of Diisopropylzinc

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## Compound of Interest

Compound Name: Diisopropylzinc

Cat. No.: B128070

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This guide provides a comprehensive overview of the core physical and chemical properties of **diisopropylzinc** (i-Pr<sub>2</sub>Zn). The information is intended for professionals in research and development who require detailed technical data for experimental design, safety protocols, and application evaluation.

## General and Molecular Properties

**Diisopropylzinc** is an organozinc compound that serves as a key reagent in various organic syntheses, most notably in stereoselective additions to aldehydes. Its utility is intrinsically linked to its specific physical and chemical characteristics.

Property	Value	Source(s)
Chemical Formula	C <sub>6</sub> H <sub>14</sub> Zn	[1]
Molecular Weight	151.57 g/mol	[1]
Appearance	Colorless to pale yellow or blue liquid	[2][3]
Structure (SMILES)	CC(C)[Zn]C(C)C	[1][4]
InChI Key	KDUNMLRPPVCIGP-UHFFFAOYSA-N	[1][4]

## Core Physical Properties

The physical properties of **diisopropylzinc** are critical for its handling, storage, and use in reactions. The compound is typically supplied as a solution in a hydrocarbon solvent like toluene, which can affect some of these measured properties.

Property	Value	Conditions	Source(s)
Density	0.895 g/mL	at 25 °C	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	136 °C	at 760 Torr (Atmospheric Pressure)	<a href="#">[1]</a> <a href="#">[9]</a>
52 °C	at 60 Torr	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>	
Melting Point	Not Applicable / Not Determined	-	
Flash Point	-5 °C (23 °F)	Closed Cup	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Water Solubility	Reacts violently	-	<a href="#">[9]</a>
Solubility	Soluble in hydrocarbon solvents (e.g., toluene), chloroform	-	<a href="#">[3]</a> <a href="#">[10]</a>

## Reactivity and Stability

**Diisopropylzinc** is a highly reactive organometallic compound, demanding specific handling procedures.

- **Pyrophoricity:** It is pyrophoric, meaning it can ignite spontaneously upon contact with air.[\[9\]](#)
- **Water Reactivity:** It reacts violently with water and other protic solvents.[\[9\]](#)
- **Stability:** The compound is sensitive to both air and moisture.[\[3\]](#)

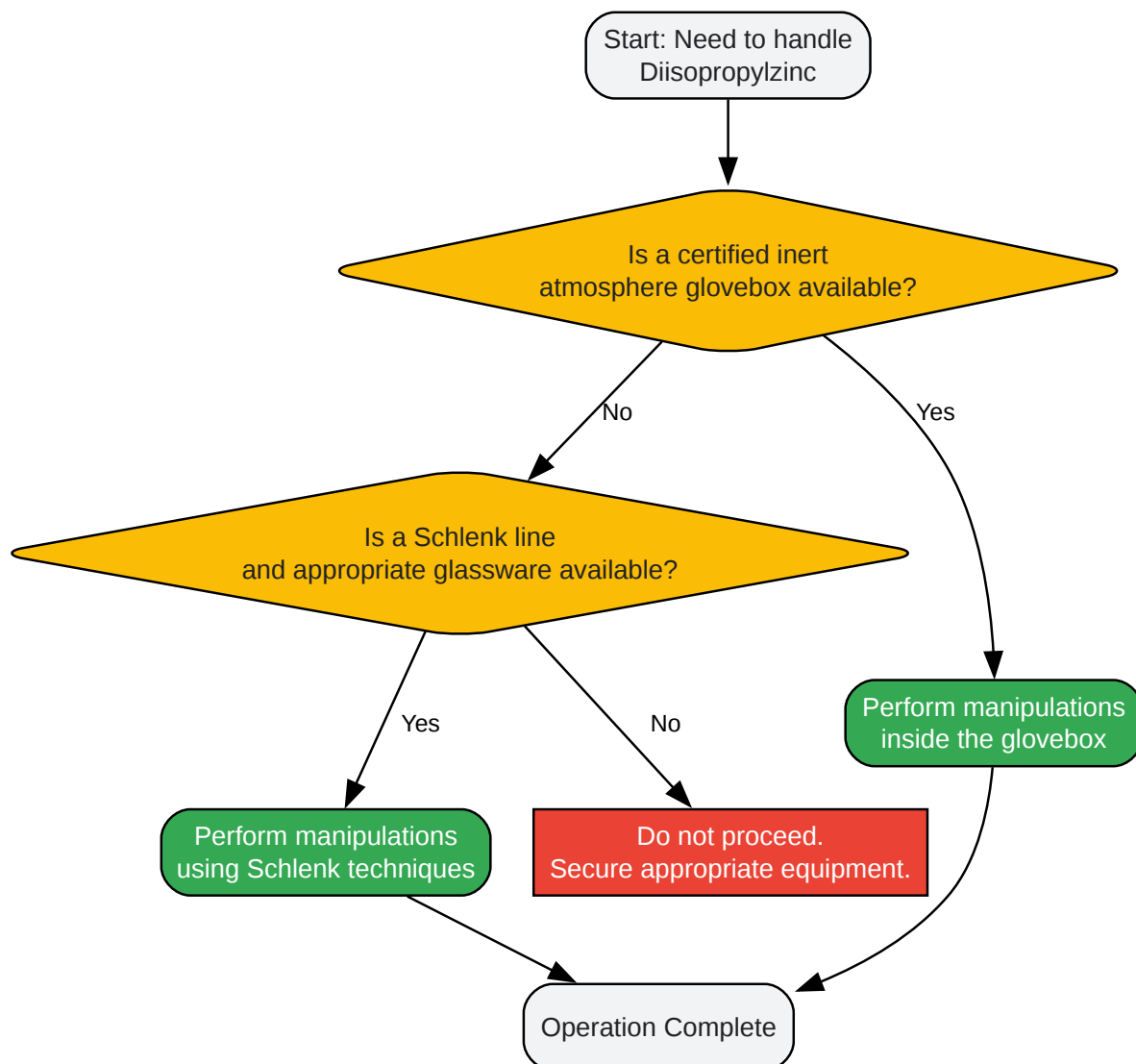
- Storage: For safety and to maintain purity, it must be stored under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container.<sup>[3]</sup> Recommended storage temperatures are typically between 2-8°C.<sup>[4][5][6][7][8]</sup>

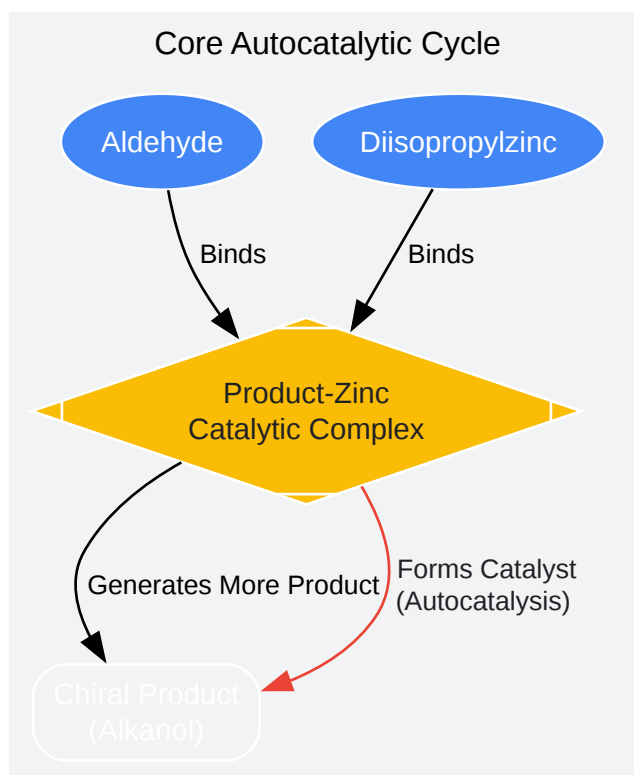
## Experimental Protocols and Methodologies

Due to its reactive nature, the determination of **diisopropylzinc**'s physical properties requires specialized techniques, primarily involving the exclusion of air and moisture.

### 4.1 General Handling Workflow

All manipulations of **diisopropylzinc** must be performed using air-free techniques, such as in a glovebox or on a Schlenk line. The following diagram outlines a general decision workflow for handling this reagent.





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